

# Ethyl chloro(methylthio)acetate safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Ethyl chloro(methylthio)acetate*

Cat. No.: B1657291

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An In-depth Technical Guide to Ethyl (methylthio)acetate

For Researchers, Scientists, and Drug Development Professionals

**Introduction:** This technical guide provides a comprehensive overview of Ethyl (methylthio)acetate (CAS No. 4455-13-4), a compound utilized as a flavoring agent and a building block in chemical synthesis.<sup>[1][2]</sup> It is important to distinguish this compound from the similarly named Ethyl chloroacetate, which has a different chemical structure and associated safety profile. This document will focus exclusively on Ethyl (methylthio)acetate, summarizing its chemical and physical properties, safety and handling protocols, and available experimental procedures.

## Chemical and Physical Properties

Ethyl (methylthio)acetate is a clear, colorless to slightly yellow liquid with a characteristic fruity, sulfurous odor.<sup>[1][3]</sup> It is found naturally in various fruits, including melons, apples, pineapples, and passion fruit.<sup>[1][3]</sup>

Table 1: Physical and Chemical Properties of Ethyl (methylthio)acetate

Property	Value	Source(s)
Molecular Formula	C5H10O2S	<a href="#">[1]</a>
Molecular Weight	134.2 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear colorless to slightly yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Odor	Fruity, sulfurous, green, tropical	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	70-72 °C at 25 mmHg; 165 °C (Normal)	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.043 g/mL at 25 °C	<a href="#">[1]</a>
Specific Gravity	1.058 to 1.061 at 20 °C	<a href="#">[4]</a>
Refractive Index	1.458 to 1.461 at 20 °C (n <sub>20/D</sub> )	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	59 °C (138.2 - 139 °F) - closed cup	<a href="#">[1]</a> <a href="#">[4]</a>
Water Solubility	Immiscible	<a href="#">[1]</a> <a href="#">[3]</a>
LogP	1.35	<a href="#">[1]</a> <a href="#">[3]</a>

## Safety and Hazard Information

Ethyl (methylthio)acetate is classified as a flammable liquid and can cause skin, eye, and respiratory irritation.[\[5\]](#)[\[6\]](#)

Table 2: GHS Hazard Classification for Ethyl (methylthio)acetate

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Sources:[1][5][6]

Table 3: Toxicological Profile

Endpoint	Value	Species	Source(s)
ADI (Acceptable Daily Intake)	No safety concern at current levels of intake when used as a flavouring agent.	Human	[7]
JECFA Evaluation	Evaluated by the Joint FAO/WHO Expert Committee on Food Additives.	-	[7][8]

Note: Detailed quantitative toxicological data such as LD50 or LC50 values are not readily available in the reviewed literature. One source indicates that the toxicological properties have not been fully investigated.

## Handling and Storage Precautions

Proper handling and storage are crucial to ensure safety when working with Ethyl (methylthio)acetate.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses or chemical safety goggles.[6][9]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[5][6]
- Respiratory Protection: Use a vapor respirator if ventilation is inadequate or if irritation is experienced.[6][9]

## Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5][9]
- Ensure eyewash stations and safety showers are readily accessible.[6][9]

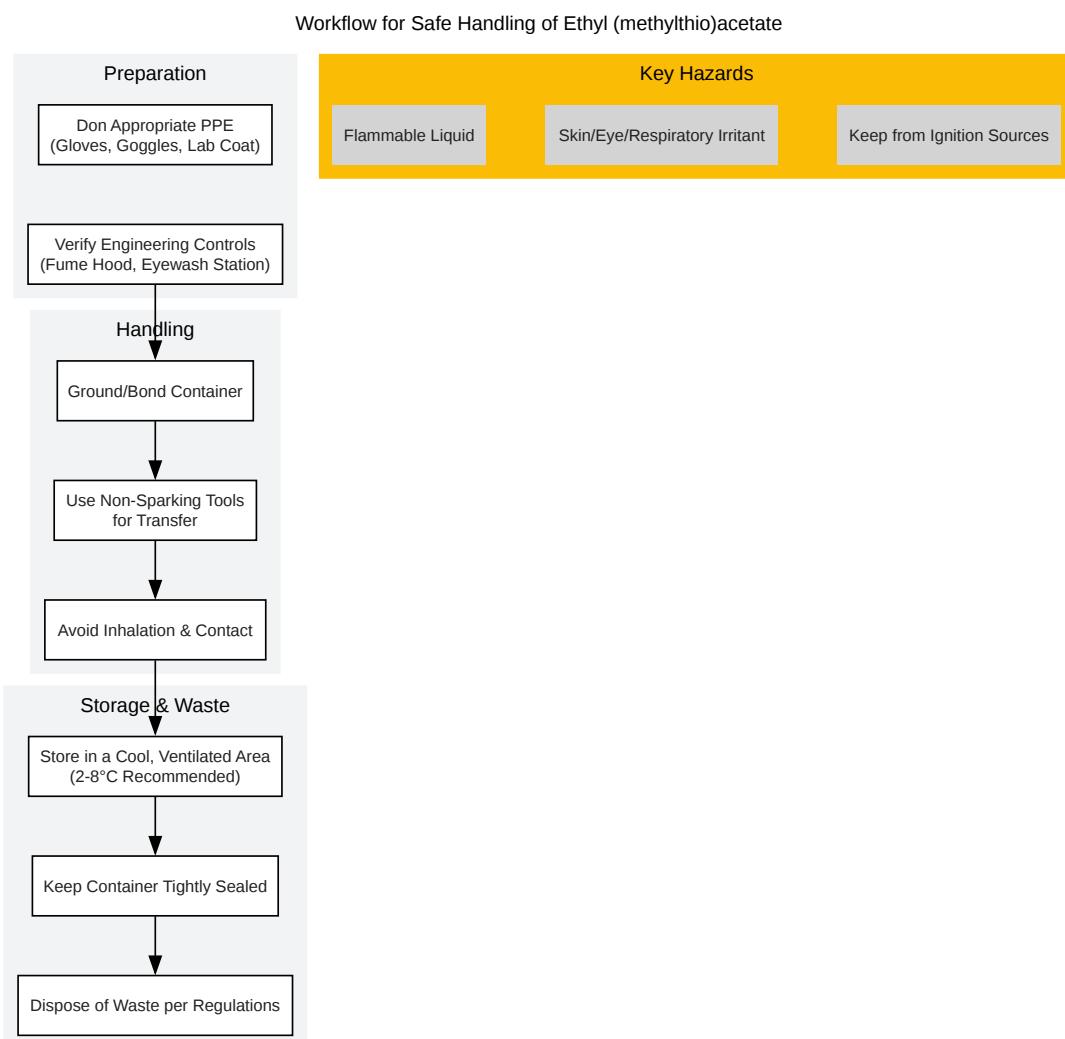
## Handling Procedures

- Keep away from heat, sparks, open flames, and other ignition sources.[5][6]
- Ground and bond containers when transferring material to prevent static discharge.[5][9]
- Use only non-sparking tools.[5][9]
- Avoid breathing vapors or mist.[5]
- Do not get in eyes, on skin, or on clothing.[9][10]
- Wash hands thoroughly after handling.[5]

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[6][9]
- Keep container tightly closed.[5][9]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[5][10]

- Recommended storage temperature is between 2-8°C.[1][3]



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Caption: Workflow for the safe handling and storage of Ethyl (methylthio)acetate.

## Experimental Protocols

### Synthesis of Ethyl (methylthio)acetate

A common method for synthesizing Ethyl (methylthio)acetate involves the esterification of 2-(methylthio)acetic acid with ethanol.[\[1\]](#)[\[3\]](#)

Reactants:

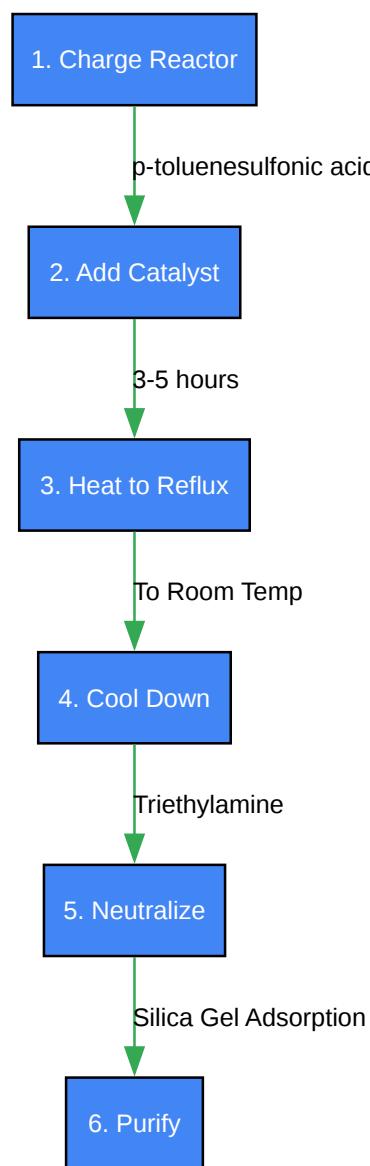
- 2-(methylthio)acetic acid
- Ethanol
- Toluene (solvent)
- p-toluenesulfonic acid monohydrate (catalyst)
- Triethylamine (for neutralization)

Procedure:

- To a 100 mL round-bottomed flask, sequentially add toluene (30 mL), ethanol (2.39 g, 169.59 mmol), and 2-(methylthio)acetic acid (15 g, 141.32 mmol) at room temperature.[\[1\]](#)
- Add p-toluenesulfonic acid monohydrate (4.03 g, 21.20 mmol) as a catalyst.[\[1\]](#)
- Gently heat the reaction mixture to reflux.[\[1\]](#)
- Allow the dehydration reaction to proceed for 3 to 5 hours.[\[1\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[1\]](#)
- Neutralize the acidic catalyst by adding triethylamine (2.86 g, 28.26 mmol).[\[1\]](#)
- Adsorb the product onto silica gel for purification.[\[1\]](#)

## Synthesis Protocol for Ethyl (methylthio)acetate

Reactants:  
- 2-(methylthio)acetic acid  
- Ethanol  
- Toluene (solvent)

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Caption: A simplified workflow for the synthesis of Ethyl (methylthio)acetate.

## Biological Interactions and Signaling Pathways

Currently, there is no information available in the referenced safety data sheets or chemical databases regarding specific biological signaling pathways modulated by Ethyl (methylthio)acetate. Its primary documented biological relevance is as a naturally occurring flavor component in certain fruits.[\[1\]](#)[\[3\]](#) The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has determined that it poses no safety concern at current intake levels when used as a flavoring agent.[\[7\]](#)

## First Aid and Emergency Procedures

Table 4: First Aid Measures

Exposure Route	Procedure
Inhalation	Remove person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[11]</a>
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention. <a href="#">[5]</a> <a href="#">[11]</a>
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately. <a href="#">[5]</a> <a href="#">[11]</a>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[5\]](#)[\[11\]](#)

- Hazards: The vapor is heavier than air and may form explosive mixtures with air. Vapors may travel to a source of ignition and flash back.[9] Containers may explode when heated.[9]
- Hazardous Combustion Products: Thermal decomposition can produce irritating gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.[5][11]

## Accidental Release Measures

- Remove all sources of ignition.[9][10]
- Ensure adequate ventilation.[9]
- Absorb the spill with inert material (e.g., sand, silica gel, universal binder) and place it in a suitable, closed container for disposal.[5][9][10]
- Prevent the product from entering drains or surface water.[10]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the most current SDS for Ethyl (methylthio)acetate from your supplier before handling the material.

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